

# DNQX Disodium Salt Solution: Technical Support Center

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## Compound of Interest

Compound Name: DNQX (disodium salt)

Cat. No.: B12415722

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This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the stability and handling of DNQX disodium salt solutions. It is intended for researchers, scientists, and drug development professionals using this AMPA/kainate receptor antagonist in their experiments.

## Frequently Asked Questions (FAQs)

Q1: How should I prepare a stock solution of DNQX disodium salt?

A1: DNQX disodium salt is readily soluble in water.<sup>[1][2]</sup> To prepare a stock solution, dissolve the solid powder in high-purity water (e.g., sterile, distilled, or deionized) to your desired concentration. Many suppliers confirm its solubility up to 100 mM.<sup>[1]</sup> For consistency, always use the batch-specific molecular weight provided on the product's certificate of analysis for your calculations.<sup>[1]</sup>

Q2: What is the recommended storage condition for the solid DNQX disodium salt?

A2: The solid form of DNQX disodium salt should be stored under desiccated conditions.<sup>[1][3]</sup> Storage temperatures recommended by various suppliers range from room temperature to 2-8°C.<sup>[1]</sup> For long-term storage of up to 12 months, keeping it at +4°C under desiccating conditions is also suggested.

Q3: How should I store the DNQX disodium salt stock solution?

A3: There are varied recommendations for storing DNQX disodium salt solutions, reflecting potential stability issues. The best practice is to prepare the solution fresh on the day of use.[2][3][4] If storage is necessary, it is generally recommended to aliquot the stock solution into single-use volumes and freeze them at -20°C.[3][4] Stored this way, solutions may be stable for up to one to three months.[3] Some suppliers strongly advise against long-term storage of solutions.[5]

Q4: My DNQX solution appears to have precipitate after thawing. What should I do?

A4: Precipitation can occur when aqueous solutions of quinoxaline derivatives are frozen and thawed. Before use, it is crucial to allow the solution to equilibrate completely to room temperature.[2][3][4] Vortex or gently warm the vial to ensure all precipitate has redissolved, resulting in a clear solution. If the precipitate does not dissolve, this may indicate potential degradation or concentration changes, and it is advisable to prepare a fresh solution.

Q5: At what concentration is DNQX disodium salt typically used in experiments?

A5: DNQX disodium salt is a potent antagonist of AMPA and kainate receptors.[2] In cellular and slice electrophysiology experiments, it is commonly used at a working concentration of 10 µM to block excitatory postsynaptic currents (EPSCs).[2][3][4] However, the optimal concentration can vary depending on the specific experimental setup and biological preparation.

## Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Precipitate in thawed solution	Low temperature decreasing solubility; potential pH shift.	1. Equilibrate the vial to room temperature. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> 2. Gently vortex or sonicate to aid dissolution. 3. Visually inspect to ensure the solution is clear before use. <a href="#">[3]</a> 4. If precipitate persists, discard and prepare a fresh solution.
Loss of antagonist potency	Chemical degradation of DNQX.	1. Always prepare solutions fresh if possible. <a href="#">[2]</a> 2. For stored solutions, avoid repeated freeze-thaw cycles by preparing single-use aliquots. 3. Store solutions protected from light, as DNQX has pro-oxidative properties which may contribute to degradation. <a href="#">[3]</a> 4. Ensure the pH of your experimental buffer is compatible and stable.
Variability in experimental results	Inconsistent solution concentration due to incomplete dissolution or degradation.	1. Ensure the stock solution is homogenous and free of precipitate before making dilutions. 2. Use a freshly prepared stock solution for critical experiments to ensure consistent potency. 3. Calibrate your equipment and ensure accurate pipetting.

## Data Summary

Storage and Stability Recommendations for DNQX Disodium Salt

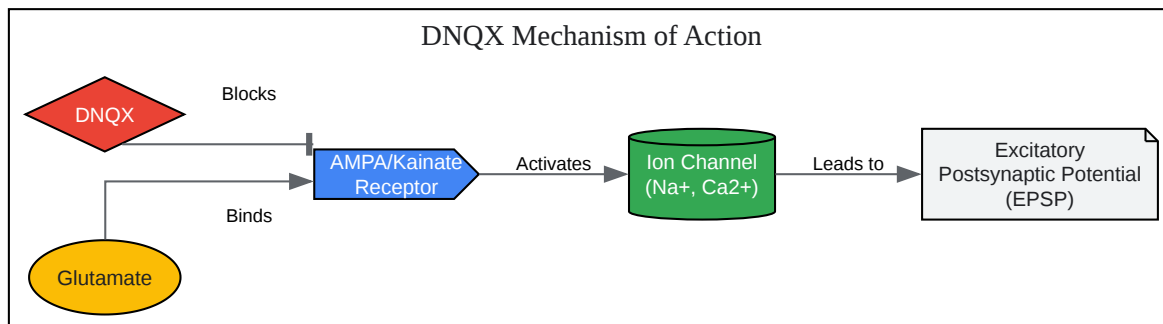
Form	Solvent	Concentration	Short-Term Storage	Long-Term Storage	Source(s)
Solid	-	-	Room Temperature (Desiccate)	+4°C (Desiccate)	<a href="#">[1]</a> <a href="#">[3]</a>
Solution	Water	Up to 100 mM	Prepare fresh for same-day use	Aliquot and store at -20°C for 1-3 months	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Experimental Protocols

### Protocol: Preparation of DNQX Disodium Salt Stock Solution

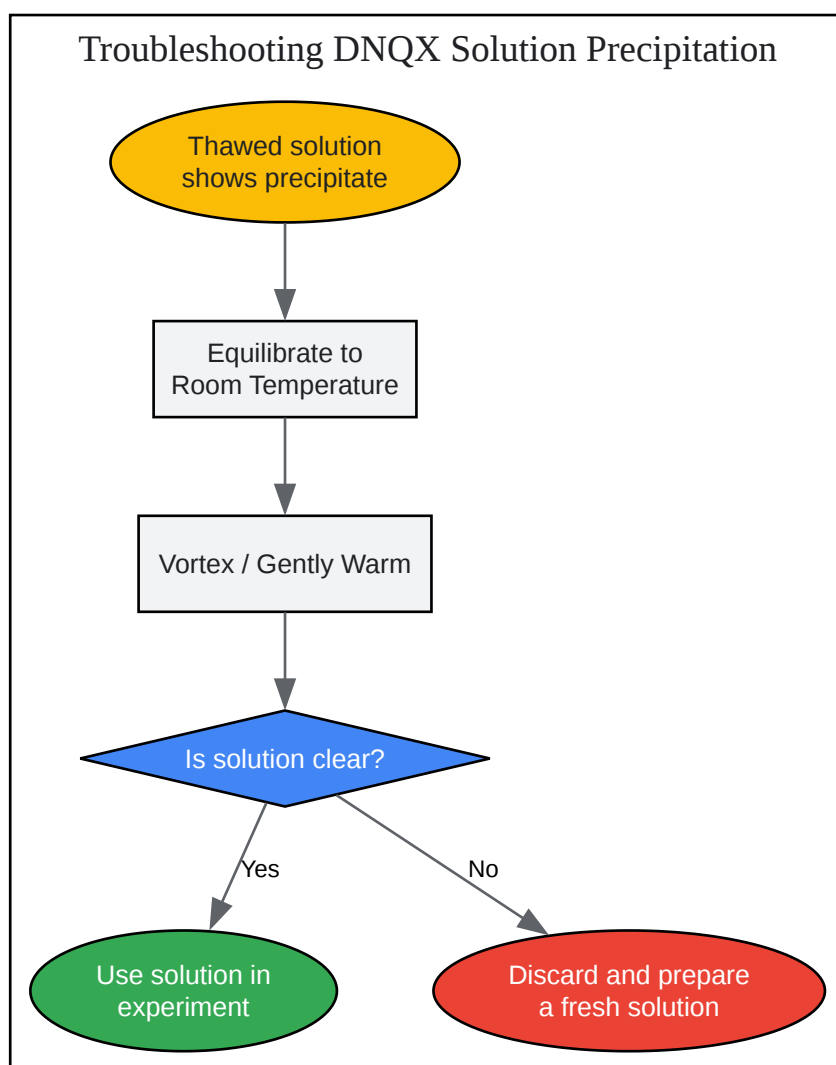
- Determine Required Mass: Using the batch-specific molecular weight (MW) from the Certificate of Analysis, calculate the mass of DNQX disodium salt powder needed to achieve the desired concentration and volume.
  - Formula:  $\text{Mass (g)} = \text{Desired Molarity (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)}$
- Dissolution: Add the calculated mass of DNQX disodium salt to a sterile container. Add the appropriate volume of high-purity water (e.g., sterile, nuclease-free water).
- Mixing: Vortex the solution until the powder is completely dissolved. The solution should be clear.
- Storage/Use:
  - Immediate Use: Proceed to dilute the stock solution to the final working concentration in your experimental buffer.
  - Storage: If not for immediate use, dispense the stock solution into single-use aliquots, and store at -20°C for up to one month.[\[2\]](#)[\[3\]](#)

## Visualizations



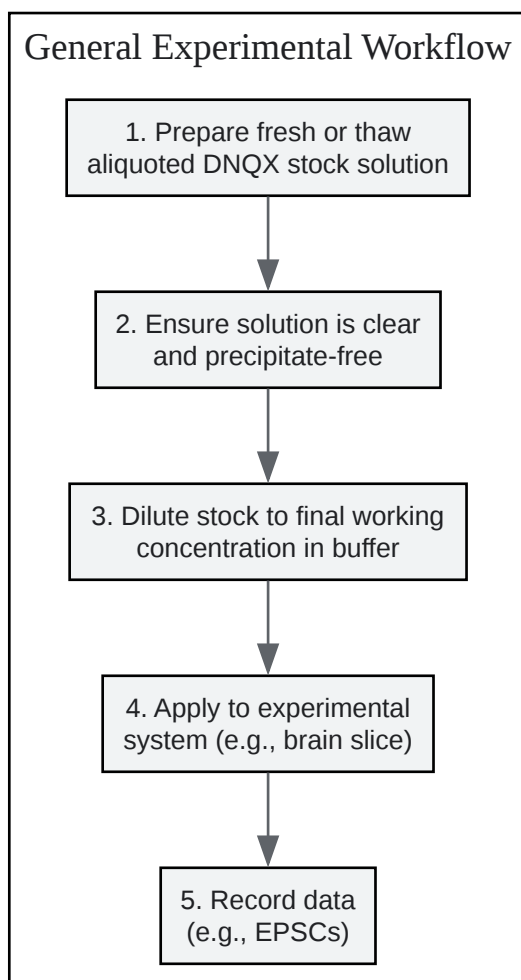
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Caption: Mechanism of DNQX as an AMPA/Kainate receptor antagonist.



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Caption: Workflow for handling precipitation in DNQX solutions.



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Caption: A typical experimental workflow using DNQX disodium salt.

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Address: 3281 E Guasti Rd

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